

# 1-Iodo-3,5-dimethylbenzene physical and chemical properties

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## Compound of Interest

Compound Name: 1-Iodo-3,5-dimethylbenzene

Cat. No.: B1203722

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## An In-depth Technical Guide to 1-Iodo-3,5-dimethylbenzene

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-Iodo-3,5-dimethylbenzene**, tailored for researchers, scientists, and professionals in drug development.

### Core Properties

**1-Iodo-3,5-dimethylbenzene**, also known as 5-Iodo-m-xylene, is an aryl halide commonly used as an intermediate in organic synthesis.<sup>[1]</sup> Its chemical structure consists of a benzene ring substituted with an iodine atom and two methyl groups at positions 3 and 5.

### Physical and Chemical Data

A summary of the key physical and chemical properties of **1-Iodo-3,5-dimethylbenzene** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	22445-41-6	[2][3][4]
Molecular Formula	C8H9I	[2][4]
Molecular Weight	232.06 g/mol	[2][3][4]
Appearance	Yellow liquid	[2]
Melting Point	-2.9°C (estimate)	[2][5]
Boiling Point	92-94 °C at 3-4 hPa	[2][3][6]
Density	1.608 g/mL at 25 °C	[2][3][6]
Refractive Index (n <sub>20/D</sub> )	1.594	[3]
Flash Point	113 °C (closed cup)	[2][3]
Water Solubility	Sparingly soluble (0.014 g/L at 25°C, calculated)	[2][6]
SMILES String	<chem>Cc1cc(C)cc(I)c1</chem>	[3]
InChI Key	ZLMKEENUYIUUKC-UHFFFAOYSA-N	[3]

## Spectral Data

Spectral analysis is crucial for the identification and characterization of **1-Iodo-3,5-dimethylbenzene**.

- <sup>1</sup>H NMR:** The proton NMR spectrum is available and provides information about the hydrogen atoms in the molecule.[7]
- Mass Spectrometry (GC-MS):** The mass spectrum shows a molecular ion peak corresponding to the compound's molecular weight.[8][9]
- Infrared (FTIR) and Raman Spectroscopy:** These techniques can provide information about the functional groups and vibrational modes of the molecule.[7]

The full spectral data can be accessed through specialized databases.[7][8]

## Chemical Reactivity and Applications

**1-Iodo-3,5-dimethylbenzene** is a versatile reagent in organic synthesis, participating in a variety of coupling and substitution reactions. It is particularly useful in the formation of carbon-carbon, carbon-nitrogen, carbon-oxygen, and carbon-sulfur bonds.

Key reactions involving this compound include:

- $\alpha$ -Arylation of ketones[3][6]
- Copper-catalyzed N-arylation of imidazoles[3][6]
- Cyanation to produce 3,5-dimethylbenzonitrile[3][6]
- Synthesis of 1,3-Dimethyl-5-phenoxybenzene through a nano-CuFe<sub>2</sub>O<sub>4</sub> catalyzed C-O cross-coupling with phenol[3][6][10]
- CuBr-catalyzed amination to form N-Allyl-3,5-dimethylbenzenamine[3][6]
- Copper-catalyzed C-S bond formation with thiophenol[3][6]
- As a starting material in the synthesis of biphenyl-3,3',5,5'-tetracarboxylic acid[3][6]
- Radical bromination using N-bromosuccinimide to yield 1,3-bis(bromomethyl)-5-iodobenzene[3][6]

These reactions highlight its utility in constructing more complex molecules, making it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.[1]

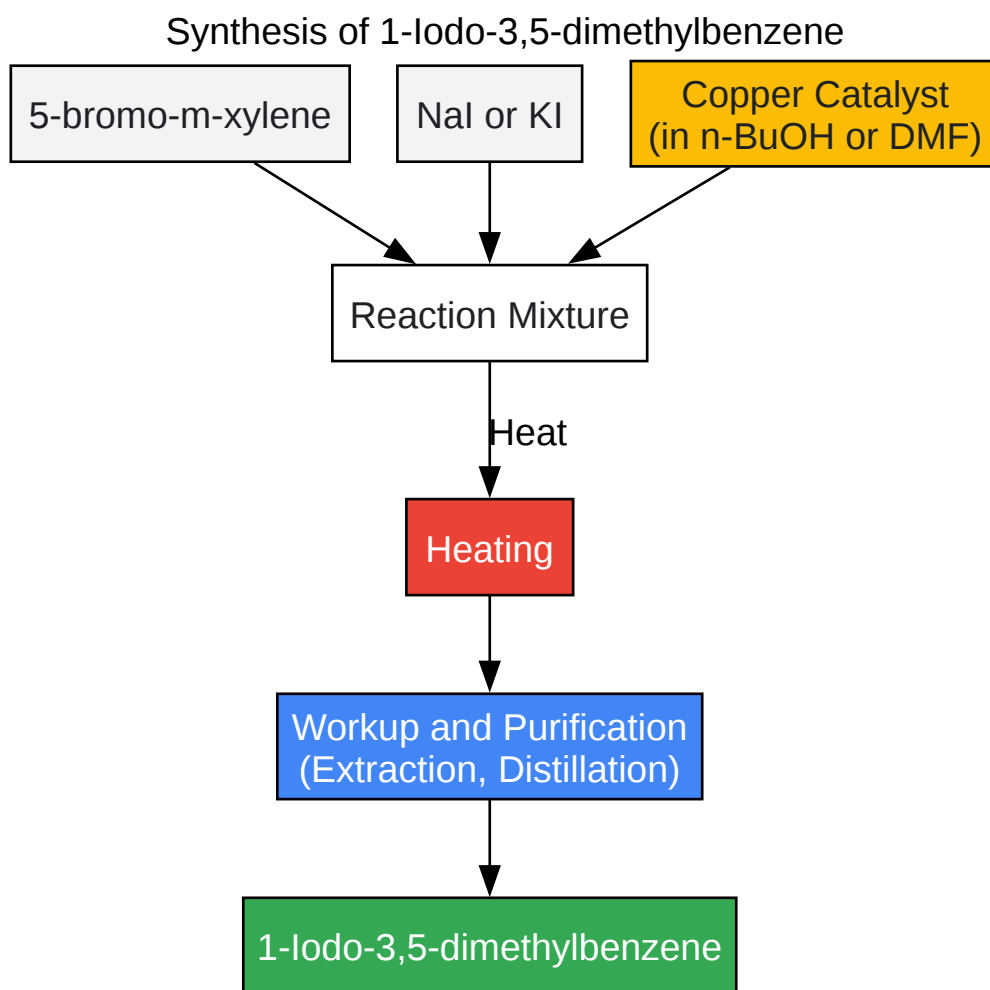
## Experimental Protocols

### Synthesis of 1-Iodo-3,5-dimethylbenzene

A common method for the synthesis of **1-Iodo-3,5-dimethylbenzene** is through a copper-catalyzed halogen exchange reaction.[6][10]

#### Methodology:

- **Reactants:** 5-bromo-m-xylene is used as the starting material. Sodium iodide (NaI) or potassium iodide (KI) serves as the iodine source.
- **Solvent:** The reaction is typically carried out in a solvent such as n-butanol (n-BuOH) or dimethylformamide (DMF).
- **Catalyst:** A copper catalyst is employed to facilitate the halogen exchange.
- **Procedure:** The reactants, catalyst, and solvent are combined and heated under appropriate conditions to drive the reaction to completion.
- **Workup and Purification:** After the reaction is complete, the mixture is cooled, and the product is isolated through standard workup procedures, which may include extraction, washing, and drying. The crude product is then purified, typically by distillation under reduced pressure, to yield pure **1-Iodo-3,5-dimethylbenzene**.



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Caption: Synthetic pathway for **1-Iodo-3,5-dimethylbenzene**.

## Copper-Catalyzed C-O Cross-Coupling Reaction

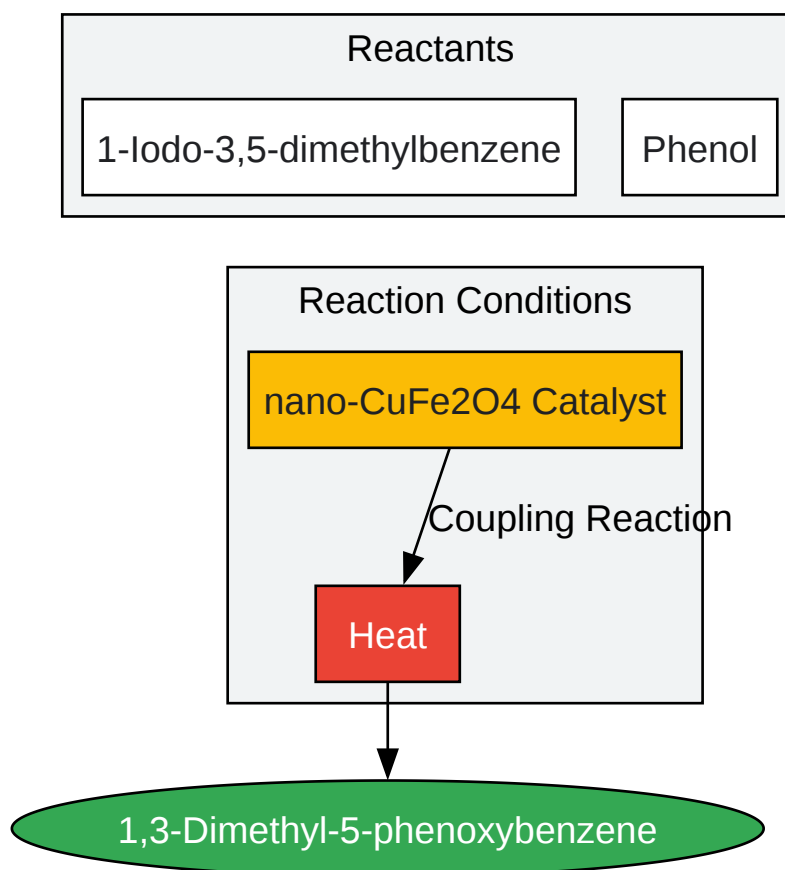
A notable application of **1-Iodo-3,5-dimethylbenzene** is in the synthesis of diaryl ethers. An example is the reaction with phenol to form 1,3-dimethyl-5-phenoxybenzene.

Methodology:

- Reactants: **1-Iodo-3,5-dimethylbenzene** and phenol are the coupling partners.
- Catalyst: Nano-powdered copper-iron oxide ( $\text{CuFe}_2\text{O}_4$ ) is used as a recyclable catalyst.[6]  
[10]

- Procedure: The reactants and catalyst are mixed in a suitable solvent and heated. The catalyst facilitates the formation of the C-O bond between the aryl iodide and the phenol.
- Product Isolation: Upon completion, the catalyst can be recovered for reuse, and the product, 1,3-dimethyl-5-phenoxybenzene, is isolated and purified.

### Copper-Catalyzed C-O Cross-Coupling



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Caption: C-O cross-coupling reaction workflow.

## Safety Information

**1-Iodo-3,5-dimethylbenzene** is classified as a warning-level hazard.[3] It is known to cause skin and eye irritation and may cause respiratory irritation.[3]

Precautionary Measures:

- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[2] Wash hands and skin thoroughly after handling.[2] Use only in well-ventilated areas.[11]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[3][11] A respirator may be necessary under certain conditions.[3]
- Storage: Store in a locked-up, well-ventilated place.[2][11] Keep the container tightly closed.[11]
- First Aid: In case of inhalation, move the person to fresh air.[2] If on skin, wash with plenty of water.[11] In case of eye contact, rinse cautiously with water for several minutes.[2] If swallowed, rinse the mouth with water and seek medical advice.[2]

For detailed safety information, refer to the Safety Data Sheet (SDS).[2][11]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)